

Application Notes: AGN-201904Z in Gastroesophageal Reflux Disease (GERD) Research

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Compound of Interest

Compound Name: AGN-201904Z

Cat. No.: B1665649

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Introduction

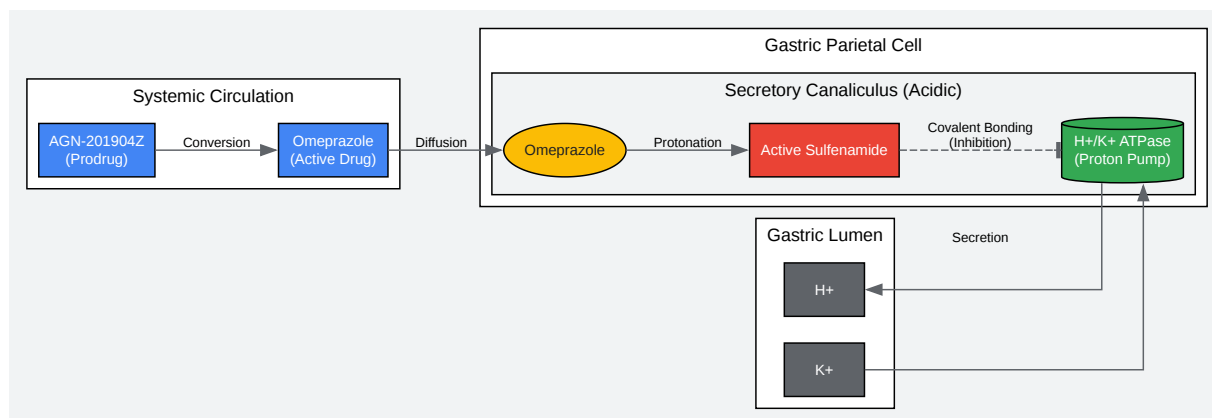
AGN-201904Z is an innovative, slowly absorbed, acid-stable pro-drug of omeprazole, a well-characterized proton pump inhibitor (PPI).[1] Upon systemic circulation, **AGN-201904Z** is rapidly converted to its active form, omeprazole. Omeprazole then covalently binds to and irreversibly inhibits the H⁺/K⁺ ATPase (the proton pump) on the secretory surface of gastric parietal cells.[2] This targeted action blocks the final step in gastric acid production, leading to a profound and sustained elevation of intragastric pH.

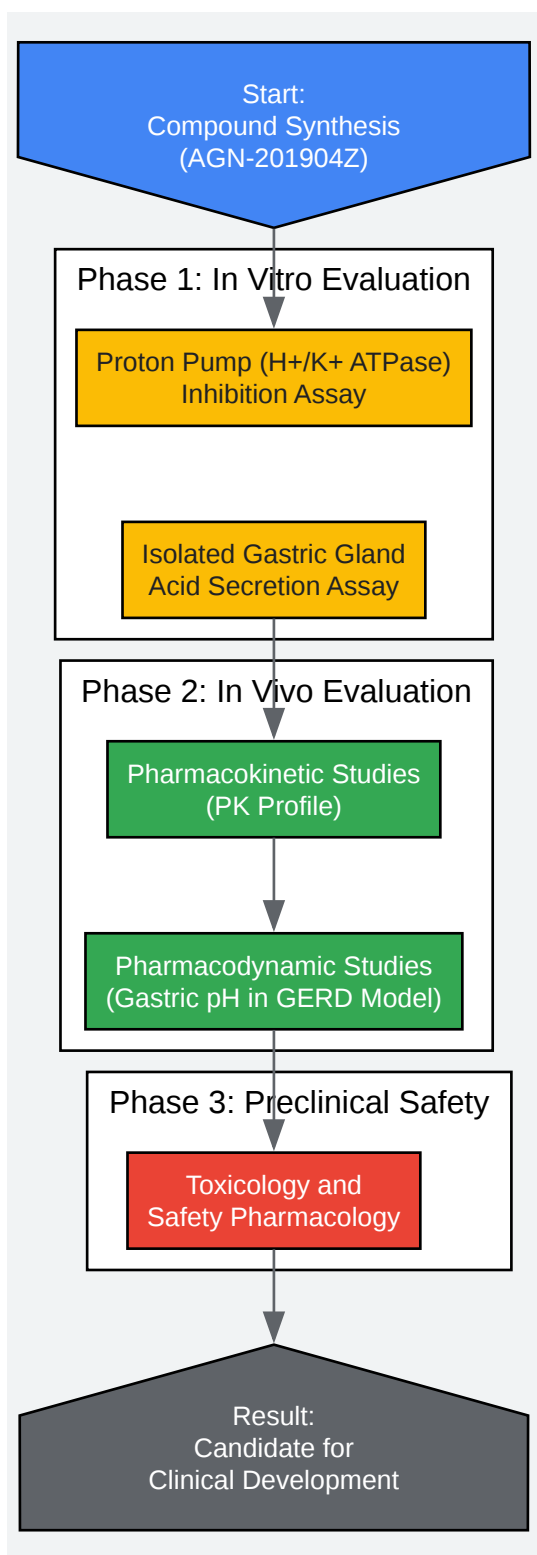
The unique pharmacokinetic profile of **AGN-201904Z**, characterized by its prolonged residence time, offers the potential for more consistent and extended acid suppression compared to conventional PPIs.[1] These characteristics make it a valuable tool for researchers studying the pathophysiology of acid-related disorders, particularly Gastroesophageal Reflux Disease (GERD), and for the development of more effective therapeutic strategies.

Mechanism of Action

In the acidic environment of the parietal cell canaliculus, **AGN-201904Z**'s active metabolite, omeprazole, is protonated and converted to a reactive tetracyclic sulfenamide. This activated form establishes a stable disulfide bond with cysteine residues on the α -subunit of the H⁺/K⁺ ATPase enzyme, leading to its inactivation.[2] By inhibiting this pump, the secretion of H⁺ ions

into the gastric lumen is effectively halted. This leads to a significant reduction in gastric acidity and provides a therapeutic effect in conditions like GERD.





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References

- 1. researchgate.net [researchgate.net]
- 2. ClinPGx [clinpgx.org]
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